

# protocol for preparing 1-Pyridin-4-yl-imidazolidin-2-one stock solution

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## Compound of Interest

Compound Name: 1-Pyridin-4-yl-imidazolidin-2-one

Cat. No.: B1307488

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## Technical Support Center: 1-Pyridin-4-yl-imidazolidin-2-one

This technical support guide provides detailed protocols and answers to frequently asked questions regarding the preparation of a stock solution of **1-Pyridin-4-yl-imidazolidin-2-one** for use by researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is the molecular weight of **1-Pyridin-4-yl-imidazolidin-2-one**?

A1: The molecular weight of **1-Pyridin-4-yl-imidazolidin-2-one** is 163.18 g/mol .[\[1\]](#)[\[2\]](#)

Q2: What are the known safety hazards associated with this compound?

A2: **1-Pyridin-4-yl-imidazolidin-2-one** is associated with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[1\]](#) It is recommended to handle this compound with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, in a well-ventilated area.

Q3: What is the expected solubility of this compound?

A3: While specific quantitative solubility data for **1-Pyridin-4-yl-imidazolidin-2-one** is not readily available, a structurally similar compound, 1-(Pyridin-4-yl)pyrrolidin-2-one, is known to

have very poor solubility under near-neutral aqueous conditions. Therefore, it is anticipated that **1-Pyridin-4-yl-imidazolidin-2-one** will also exhibit low solubility in aqueous buffers. For many research applications, Dimethyl Sulfoxide (DMSO) is a suitable solvent for creating stock solutions of poorly soluble compounds.

Q4: How should I store the solid compound and the stock solution?

A4: The solid compound has a reported shelf life of 1095 days.[1] It should be stored in a tightly sealed container in a dry, well-ventilated place. The stock solution, typically prepared in DMSO, should be stored at -20°C to minimize degradation. It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

## Experimental Protocol: Preparing a Stock Solution

This protocol provides a general guideline for preparing a stock solution of **1-Pyridin-4-yl-imidazolidin-2-one**. Due to the lack of specific solubility data, it is recommended to first prepare a small test solution to determine the desired concentration.

Materials:

- **1-Pyridin-4-yl-imidazolidin-2-one** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettes and sterile filter tips

Procedure:

- **Determine the Desired Stock Concentration:** Based on your experimental needs, decide on the target concentration of your stock solution (e.g., 10 mM).

- Calculate the Required Mass: Use the following formula to calculate the mass of **1-Pyridin-4-yl-imidazolidin-2-one** needed:  $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ 
  - Example for a 10 mM stock solution in 1 mL:
    - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 163.18 \text{ g/mol} = 0.0016318 \text{ g} = 1.63 \text{ mg}$
- Weigh the Compound: Carefully weigh the calculated amount of **1-Pyridin-4-yl-imidazolidin-2-one** using a calibrated analytical balance.
- Dissolve in DMSO:
  - Add the weighed compound to an appropriately sized sterile tube.
  - Add the calculated volume of DMSO.
  - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- Ensure Complete Dissolution:
  - Visually inspect the solution for any undissolved particles.
  - If particles remain, sonicate the solution in a water bath for 5-10 minutes. Gentle warming (to no more than 37°C) can also be applied, but be cautious as heat can degrade some compounds.
- Storage:
  - Once the compound is fully dissolved, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes or cryovials.
  - Store the aliquots at -20°C.

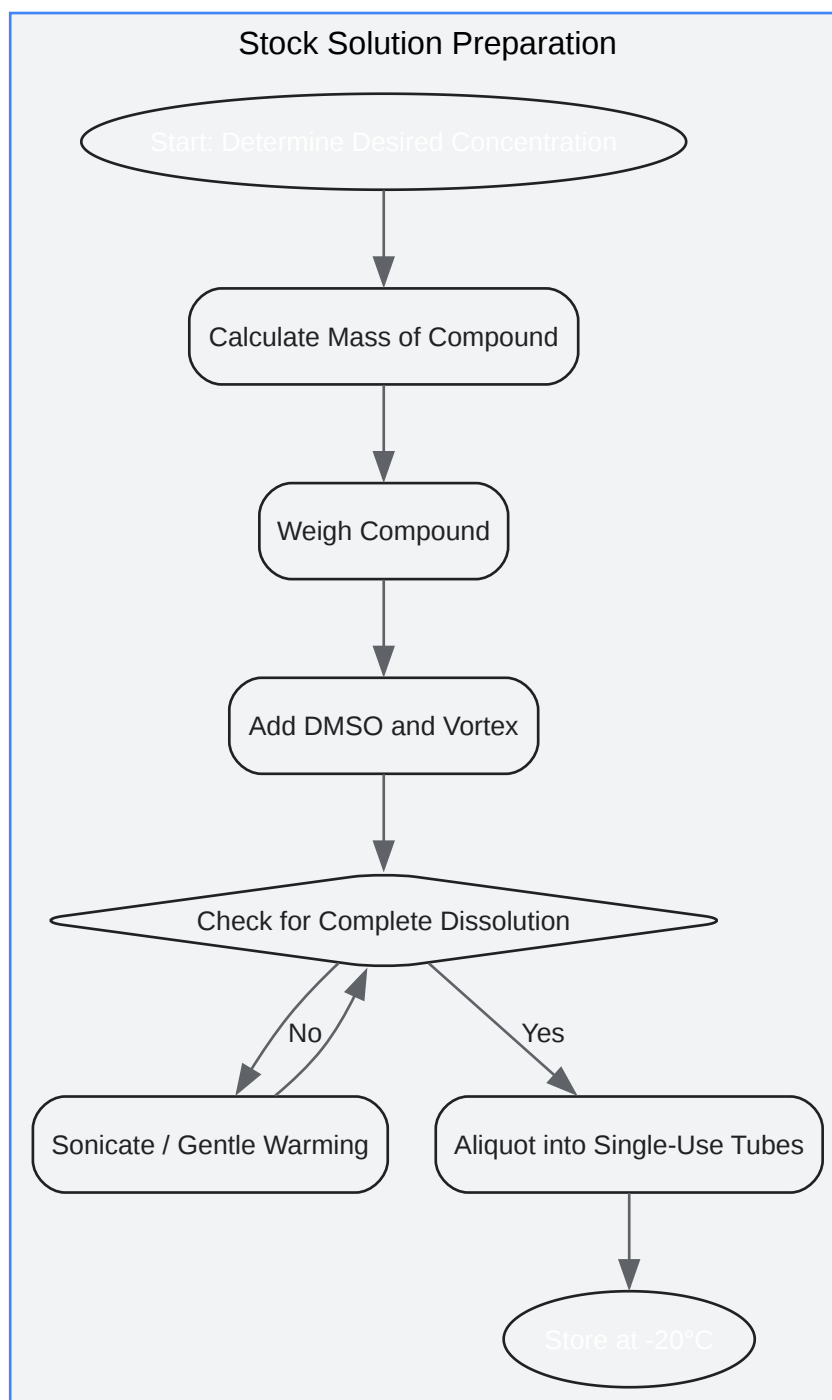
#### Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	163.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	General Practice
Recommended Storage	-20°C (in aliquots)	General Practice
Shelf Life (Solid)	1095 days	<a href="#">[1]</a>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve.	The concentration is too high for the chosen solvent.	Try preparing a more dilute stock solution. You can also try gentle warming (up to 37°C) or extended sonication. If the compound remains insoluble, a different solvent may be required, but compatibility with your experimental system must be verified.
Precipitate forms after storage.	The stock solution was not stored properly (e.g., at room temperature or subject to multiple freeze-thaw cycles), or the compound has limited stability in the solvent over time.	Before use, warm the stock solution to room temperature and vortex thoroughly to see if the precipitate redissolves. If not, the solution may have degraded and should be discarded. To prevent this, always store stock solutions at -20°C and in single-use aliquots.
Inconsistent experimental results.	The stock solution concentration may be inaccurate due to incomplete dissolution or degradation.	Always ensure the compound is fully dissolved before storing. Avoid repeated freeze-thaw cycles. If you suspect degradation, prepare a fresh stock solution.

## Experimental Workflow



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Caption: Workflow for preparing a **1-Pyridin-4-yl-imidazolidin-2-one** stock solution.

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## References

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- 2. 1-(pyridin-4-yl)ethan-1-one | Sigma-Aldrich [sigmaaldrich.com]
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